

# Physical and chemical properties of Methyl-4-oxo-4-phenyl-2-butenoate

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## Compound of Interest

Compound Name:	Methyl-4-oxo-4-phenyl-2-butenoate
Cat. No.:	B176248

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## An In-depth Technical Guide to Methyl-4-oxo-4-phenyl-2-butenoate

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Methyl-4-oxo-4-phenyl-2-butenoate**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Identity and Physical Properties

**Methyl-4-oxo-4-phenyl-2-butenoate** is an organic compound with the chemical formula  $C_{11}H_{10}O_3$ .<sup>[1][2]</sup> It is also known by several synonyms, including methyl (E)-4-oxo-4-phenylbut-2-enoate and methyl 3-benzoylacrylate.<sup>[1]</sup> The compound's structure consists of a phenyl group attached to a four-carbon chain containing a ketone, an ester, and a carbon-carbon double bond.

Table 1: Physical and Chemical Properties of **Methyl-4-oxo-4-phenyl-2-butenoate**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	190.19 g/mol	<a href="#">[1]</a>
CAS Numbers	19522-25-9, 14274-07-8	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	methyl (E)-4-oxo-4-phenylbut-2-enoate	<a href="#">[1]</a>
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Note: Experimentally determined values for melting point, boiling point, and solubility are not readily available in the reviewed literature. These properties may require experimental determination.

The related compound, (E)-4-Oxo-4-phenylbut-2-enoic acid, has a reported melting point of 94-97 °C.

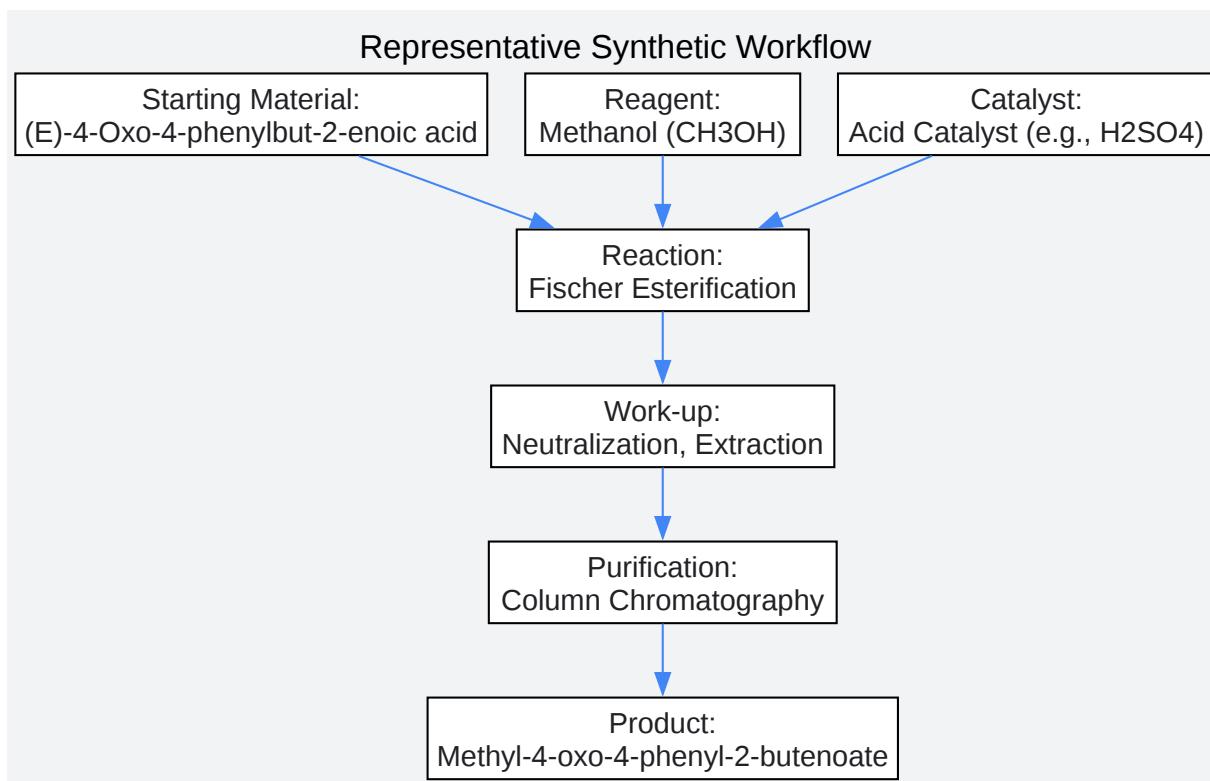
## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **Methyl-4-oxo-4-phenyl-2-benoate**. Available data includes:

- <sup>13</sup>C NMR Spectroscopy: Information on the carbon framework of the molecule.[\[1\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): Provides information on the compound's mass and fragmentation pattern.[\[1\]](#)

## Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **Methyl-4-oxo-4-phenyl-2-benoate** is not readily available in the scientific literature. However, a representative procedure can be adapted from the synthesis of structurally similar compounds, such as ethyl (E)-4-oxo-4-(4-methylphenyl)but-2-enoate. The following is a proposed synthetic workflow.



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Caption: A generalized workflow for the synthesis of **Methyl-4-oxo-4-phenyl-2-butenoate** via Fischer esterification of the corresponding carboxylic acid.

A general method for producing 4-phenyl-4-oxo-2-butenoate derivatives has also been described in the patent literature, which involves the reaction of a sulfuric ester, an aromatic hydrocarbon, and a maleic anhydride derivative.

## Chemical Reactivity and Stability

Detailed studies on the chemical reactivity and stability of **Methyl-4-oxo-4-phenyl-2-butenoate** are limited. As an  $\alpha,\beta$ -unsaturated ketone and ester, it is expected to undergo reactions typical of these functional groups, including:

- Nucleophilic addition at the  $\beta$ -carbon of the enone system.

- Hydrolysis of the ester group under acidic or basic conditions.
- Reactions involving the ketone carbonyl group.

Storage conditions should be in a cool, dry place to prevent degradation.

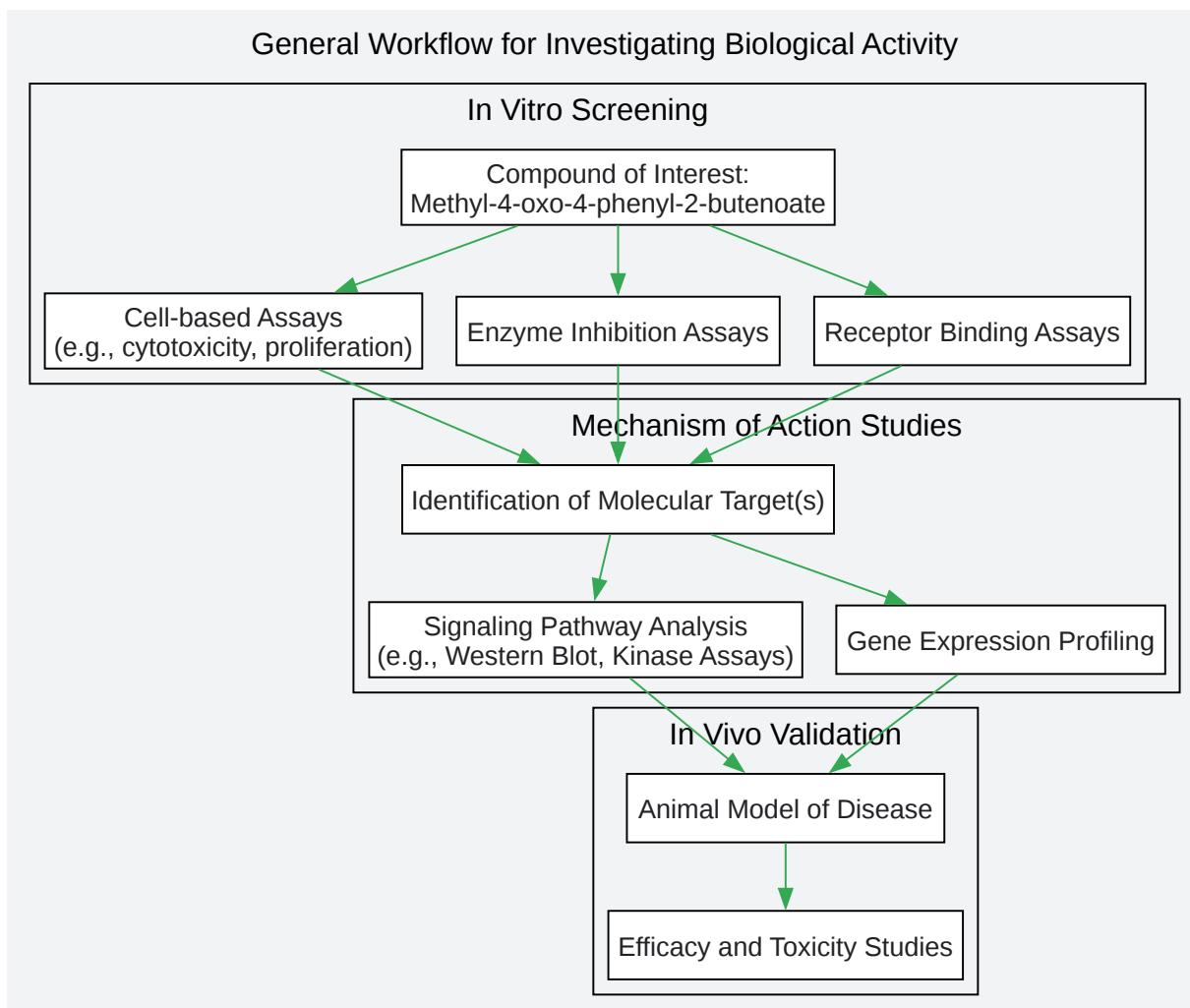
## Biological Activity and Signaling Pathways

There is currently a significant lack of information regarding the biological activity and potential signaling pathways of **Methyl-4-oxo-4-phenyl-2-butenoate** in the public domain.

Some research on structurally related compounds may offer initial insights:

- A study on substituted 4-aryl-2-methylenehydrazino-4-oxobut-2-enoic acids, which share a similar backbone, reported moderate anti-inflammatory, analgesic, and antimicrobial activities.[4]
- It is important to note that these findings are not directly applicable to **Methyl-4-oxo-4-phenyl-2-butenoate** and experimental validation is required.

Due to the absence of specific data, a generalized workflow for investigating the biological activity of a novel compound is presented below. This diagram is a hypothetical experimental plan and does not represent a known signaling pathway for **Methyl-4-oxo-4-phenyl-2-butenoate**.



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Caption: A hypothetical workflow for the investigation of the biological properties of a novel chemical entity.

## Conclusion and Future Directions

**Methyl-4-oxo-4-phenyl-2-butenoate** is a compound with well-defined chemical identity but incomplete characterization of its physical and biological properties. This guide summarizes the currently available information and highlights areas where further research is needed. Specifically, experimental determination of its melting point, boiling point, and solubility, as well as comprehensive studies to elucidate its biological activities and potential mechanisms of action, would be of significant value to the scientific community. The provided synthetic approaches, though adapted from related compounds, offer a starting point for its preparation and subsequent investigation.

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## References

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